

Application Note: Dihexyl Azelate (DHAz) in High-Performance PVC Formulations

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Compound of Interest

Compound Name: *Dihexyl azelate*

CAS No.: *109-31-9*

Cat. No.: *B089611*

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Targeting Cryogenic Flexibility and Bio-Compatible Safety Profiles

Executive Summary

Dihexyl azelate (DHAz), historically known under trade names such as Plastolein 9050, represents a critical class of aliphatic dibasic acid ester plasticizers. Unlike ubiquitous phthalates (e.g., DEHP) which rely on aromatic ring stacking for stability, DHAz utilizes a flexible C9 aliphatic backbone (azelate acid) capped with C6 alcohols (hexanol).

This molecular architecture confers exceptional low-temperature flexibility (cold resistance) to PVC, making it the plasticizer of choice for:

- Medical Cold Chain: Blood storage bags and IV tubing requiring flexibility at -40°C.
- Food Packaging: Cling films (Saran™ type) requiring "snap-back" elasticity at freezer temperatures.
- Outdoor Infrastructure: Cabling sheaths subjected to arctic conditions.

This guide provides a rigorous protocol for formulating, processing, and validating DHAz-plasticized PVC, with a specific focus on overcoming its primary limitation: compatibility-driven blooming.

Scientific Foundation & Mechanism

The "Free Volume" Mechanism

DHAz functions primarily through the Free Volume Theory. Its linear aliphatic chain (

) acts as a "molecular lubricant."

- Intercalation: The polar ester groups anchor to the electropositive sites on the PVC polymer chain (C-Cl dipoles).
- Separation: The non-polar methylene tails () force PVC chains apart, disrupting dipole-dipole interactions.
- Result: This increases the free volume within the matrix, significantly lowering the Glass Transition Temperature () more efficiently than equivalent loadings of phthalates.

Solubility Parameter Mismatch

- PVC

: ~9.66

[1]

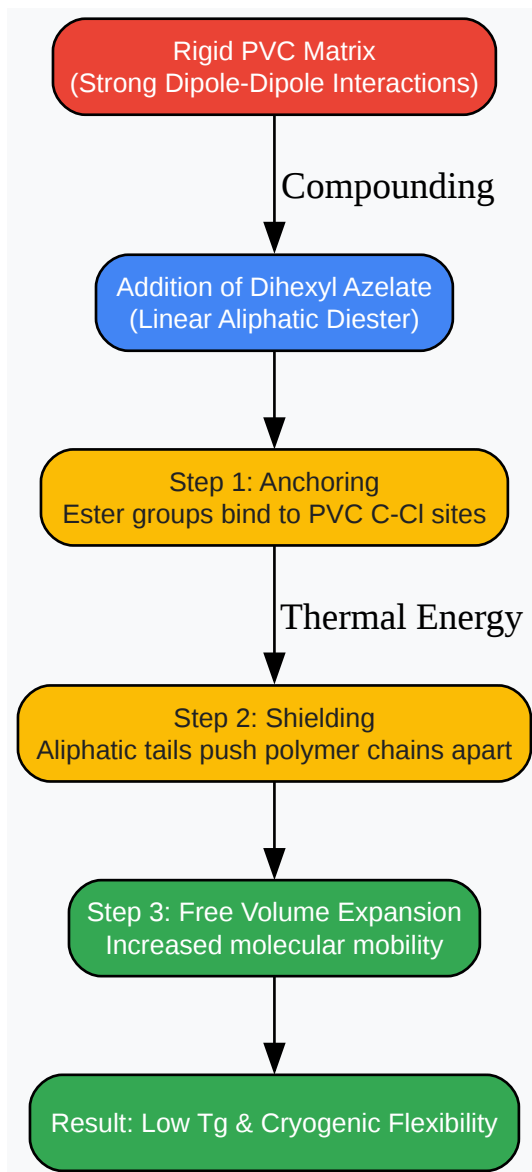
- DHAz

: ~8.5–8.8

(Estimated)

- Implication: While compatible, DHAz is on the borderline. High loadings (>25 phr) without a primary plasticizer can lead to syneresis (exudation). Therefore, DHAz is best utilized as a secondary plasticizer (10–30% of total plasticizer load) or in specific co-ester formulations.

Mechanistic Diagram



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Figure 1: Mechanism of action for aliphatic diester plasticization in PVC matrices.

Protocol: Formulation and Processing

Materials Required

- Resin: Suspension Grade PVC (K-value 65–70 for flexible applications).

- Primary Plasticizer: DOTP (Di-octyl terephthalate) or DINCH (for medical/food) – DHAz acts as the cold-resistant modifier.
- Secondary Plasticizer: **Dihexyl Azelate** (DHAz) / Plastolein 9050.
- Stabilizers: Ca/Zn stearate (non-toxic medical grade).
- Lubricant: Epoxidized Soybean Oil (ESBO) – acts as co-stabilizer and scavenger.

Formulation Table (Medical Grade Cold-Storage)

Component	Function	Parts per Hundred Resin (phr)	Notes
PVC Resin (K70)	Base Polymer	100.0	High MW for strength
DOTP	Primary Plasticizer	30.0	Base flexibility carrier
Dihexyl Azelate	Cryogenic Modifier	15.0	Lowers brittle point
ESBO	Co-Stabilizer	3.0	Prevents HCl degradation
Ca/Zn Stabilizer	Heat Stabilizer	1.5	Non-toxic system

Step-by-Step Compounding Protocol

Step 1: Dry Blending (Critical for Absorption)

- Pre-heat a high-speed mixer to 60°C.
- Add PVC resin and run at low speed (600 rpm) for 2 minutes to dry/warm resin.
- Premix Liquid Phase: Combine DOTP, DHAz, and ESBO in a beaker.
- Inject liquid phase slowly into the mixer while ramping speed to 1500–2000 rpm.
- Temperature Ramp: Friction will raise the temperature.
 - At 80°C: Add Ca/Zn stabilizers.

- At 100°C–110°C: The "Dry Point" should be reached (resin absorbs liquid, powder becomes free-flowing).
- Cooling: Discharge into a cooling mixer. Cool to 40°C to prevent agglomeration.

Step 2: Melt Processing (Two-Roll Mill / Extrusion)

- Equipment: Two-Roll Mill (Lab scale) or Twin-Screw Extruder.
- Temperature Profile:
 - Zone 1 (Feed): 140°C
 - Zone 2 (Compression): 160°C
 - Zone 3 (Metering): 170°C
 - Die/Mold: 175°C
- Note: DHAz has a lower viscosity than DEHP. It will reduce melt viscosity. Reduce torque limits on the extruder to avoid over-shearing.

Characterization & Validation Protocols

To validate the efficacy of DHAz, three specific tests must be performed.

Test A: Low-Temperature Brittleness (ASTM D746)

- Objective: Determine the temperature at which 50% of specimens fail upon impact.
- Expectation:
 - Standard DEHP PVC: -25°C to -30°C.
 - DHAz Modified PVC: -45°C to -55°C.
- Protocol:
 - Cut Type I specimens (6.35 x 31.75 mm).

- Condition in methanol/dry-ice bath.
- Impact at varying temperatures.[2][3][4][5] Plot failure % vs. Temperature.[5]

Test B: Plasticizer Migration (ASTM D1239)

- Objective: Assess stability of DHAz in the matrix (crucial due to solubility mismatch).
- Medium: Distilled water (simulating aqueous fluids) and Cottonseed Oil (simulating lipid contact).
- Protocol:
 - Weigh film specimen ().
 - Immerse in medium at 23°C for 24 hours.
 - Dry and re-weigh ().
 - Calculation: Weight Loss % = .
- Alert Limit: >1.5% weight loss in oil suggests incompatibility or excess loading.

Test C: Glass Transition (DSC)

- Protocol: Heat from -80°C to 100°C at 10°C/min.
- Target: A single, sharp
indicates a homogenous blend. A double
indicates phase separation (blooming).

Comparative Data Summary

Property	Dihexyl Azelate (DHAz)	Dioctyl Phthalate (DEHP)	Dioctyl Adipate (DOA)
Chemistry	Aliphatic Diester (C6)	Aromatic Diester (C8)	Aliphatic Diester (C8)
Cold Flex Temp	Excellent (-60°C pure)	Moderate (-30°C)	Good (-50°C)
Volatility	Moderate	Low	High
Oil Extraction	High (Lipophilic)	Moderate	High
Toxicity	Low (Food/Med Safe)	High (Endocrine Disruptor)	Low
Primary Use	Cold Chain / Food Wrap	General Purpose	Food Wrap

Troubleshooting Guide

Issue: Blooming (Oily surface after 24h)

- Cause: DHAz concentration exceeds solubility limit in PVC.
- Solution:
 - Reduce DHAz ratio (keep below 20 phr).
 - Switch primary plasticizer to a high-solvating type (e.g., Benzoates) to lock in the Azelate.

Issue: High Volatility during Processing (Fumes)

- Cause: Processing temperature >180°C. DHAz (C6) is more volatile than DOZ (C8).
- Solution: Lower Zone 3 temperatures to 165°C. Ensure adequate ventilation.

Workflow Visualization



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Figure 2: Production workflow for cold-resistant PVC compounds.

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